

An In-depth Technical Guide to 4-Bromo-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-3-methylbenzaldehyde

Cat. No.: B1279091

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-bromo-3-methylbenzaldehyde**, a key chemical intermediate in various fields of chemical synthesis and drug discovery. This document outlines its chemical properties, spectroscopic data, safety and handling protocols, and common synthetic routes.

Chemical and Physical Properties

4-Bromo-3-methylbenzaldehyde is a substituted aromatic aldehyde that serves as a versatile building block in organic synthesis.^{[1][2]} It presents as a white to off-white solid or a colorless to white oil and is characterized by the presence of a bromine atom and a methyl group on the benzaldehyde ring.^{[1][3]} While sparingly soluble in water, it dissolves in common organic solvents like ethyl acetate and chloroform.^[3]

Property	Value	Source
IUPAC Name	4-bromo-3-methylbenzaldehyde	[4]
CAS Number	78775-11-8	[1][4]
Molecular Formula	C ₈ H ₇ BrO	[1][5]
Molecular Weight	199.04 g/mol	[1][4]
Melting Point	114-116 °C	[1][6]
Boiling Point	262 °C	[1][6]
Appearance	White to off-white solid or colorless to white oil	[1][3]

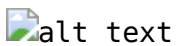
Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a critical tool for the structural elucidation of **4-bromo-3-methylbenzaldehyde**.

Spectroscopic Data	Description	Source
^1H NMR	The aldehydic proton characteristically appears as a singlet at a downfield chemical shift of approximately δ 9.94-9.95 ppm due to the deshielding effect of the carbonyl group.[1]	[1]
^{13}C NMR	Provides information on the carbon framework of the molecule.	[1]
Mass Spectrometry	Confirms the molecular weight and fragmentation pattern.	
Infrared (IR) Spectroscopy	Shows characteristic absorption bands for the aldehyde C-H and C=O stretches.	

Safety and Handling

4-Bromo-3-methylbenzaldehyde is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[4][7] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection, should be worn when handling this compound.[7] Work should be conducted in a well-ventilated area or a fume hood.[1]

GHS Pictogram	Hazard Class	Hazard Statement
	Acute toxicity (oral), Skin irritation, Eye irritation, Specific target organ toxicity — single exposure (respiratory tract irritation)	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

Data sourced from PubChem and commercial supplier safety data sheets.[\[4\]](#)[\[7\]](#)

Synthesis of 4-Bromo-3-methylbenzaldehyde

Several synthetic routes to **4-bromo-3-methylbenzaldehyde** have been reported. A common and effective method involves the oxidation of the corresponding alcohol, (4-bromo-3-methylphenyl)methanol.

Experimental Protocol: Oxidation of (4-bromo-3-methylphenyl)methanol

This protocol describes the synthesis of **4-bromo-3-methylbenzaldehyde** via the oxidation of (4-bromo-3-methylphenyl)methanol using manganese dioxide.

Materials:

- (4-bromo-3-methylphenyl)methanol
- Dichloromethane (DCM)
- Manganese dioxide (MnO_2)
- Filtration apparatus
- Rotary evaporator

Procedure:

- Dissolve (4-bromo-3-methylphenyl)methanol (1 equivalent) in dichloromethane at room temperature.
- Add manganese dioxide (10 equivalents) to the solution.
- Stir the reaction mixture vigorously at room temperature for 12 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the solid manganese dioxide.

- Wash the solid residue with dichloromethane.
- Combine the filtrate and washings and concentrate under reduced pressure using a rotary evaporator to yield **4-bromo-3-methylbenzaldehyde**.^[8]

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